

Protocol for the Solubilization of PRL 2915 in DMSO

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Compound of Interest

Compound Name: PRL 2915

Cat. No.: B3251364

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These application notes provide a detailed protocol for the dissolution of **PRL 2915**, a potent human somatostatin subtype 2 receptor (hsst2) antagonist, in dimethyl sulfoxide (DMSO). Adherence to this protocol is crucial for ensuring the compound's stability and efficacy in downstream applications.

Quantitative Data Summary

The following table summarizes the key quantitative data for **PRL 2915**.

Parameter	Value	Reference
Molecular Weight	1175.85 g/mol	[1]
Solubility in DMSO	100 mg/mL (85.04 mM)	[1]
Ki for hsst2	12 nM	[1]
Storage of Stock Solution	Below -20°C for several months	[1]

Experimental Protocol: Dissolving PRL 2915 in DMSO

This protocol outlines the steps for preparing a stock solution of **PRL 2915** in DMSO.

Materials:

- **PRL 2915** powder
- Anhydrous/High-purity Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom microcentrifuge tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Water bath or incubator set to 37°C
- Ultrasonic bath

Procedure:

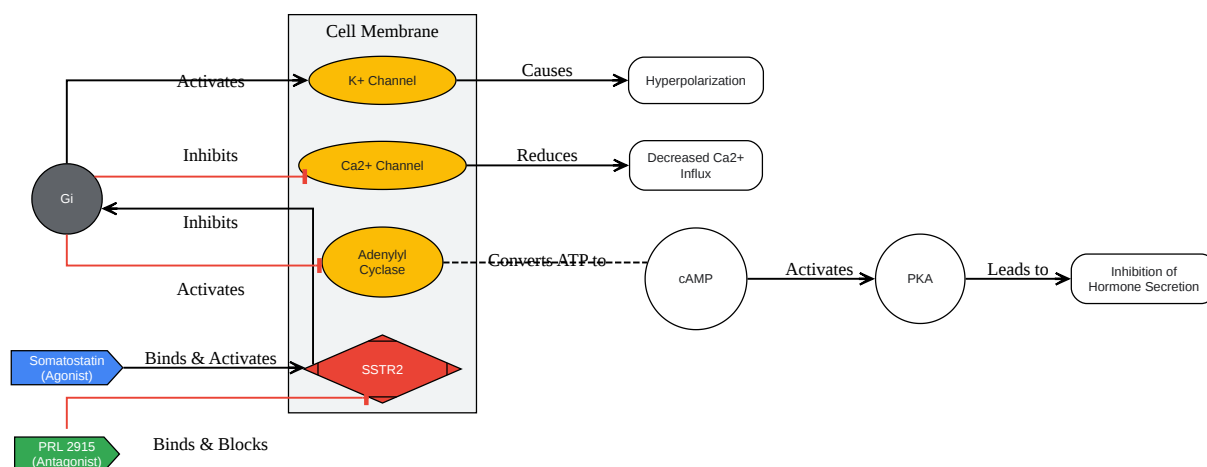
- Preparation: Bring the vial of **PRL 2915** powder and the DMSO to room temperature before opening to minimize condensation.
- Weighing: Accurately weigh the desired amount of **PRL 2915** powder in a sterile microcentrifuge tube.
- Initial DMSO Addition: Add a small volume of DMSO to the tube containing the **PRL 2915** powder to create a concentrated slurry.
- Vortexing: Vortex the tube for 30-60 seconds to facilitate initial dissolution.
- Warming: Place the tube in a 37°C water bath or incubator for 5-10 minutes. This will aid in the dissolution process.^[1]
- Ultrasonication: Following warming, place the tube in an ultrasonic bath for 5-10 minutes to ensure complete dissolution.^[1] Visually inspect the solution to ensure no particulates are present.

- Final Dilution: Add the remaining volume of DMSO to achieve the desired final concentration of the stock solution. Vortex briefly to ensure homogeneity.
- Storage: Aliquot the stock solution into smaller volumes in sterile, tightly sealed tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or lower for long-term storage.^[1]

Note on Stability: Peptides containing cysteine residues, such as **PRL 2915** which has a disulfide bond, may exhibit instability in DMSO over extended periods. It is recommended to prepare fresh stock solutions regularly and to minimize the time the solution is kept at room temperature.

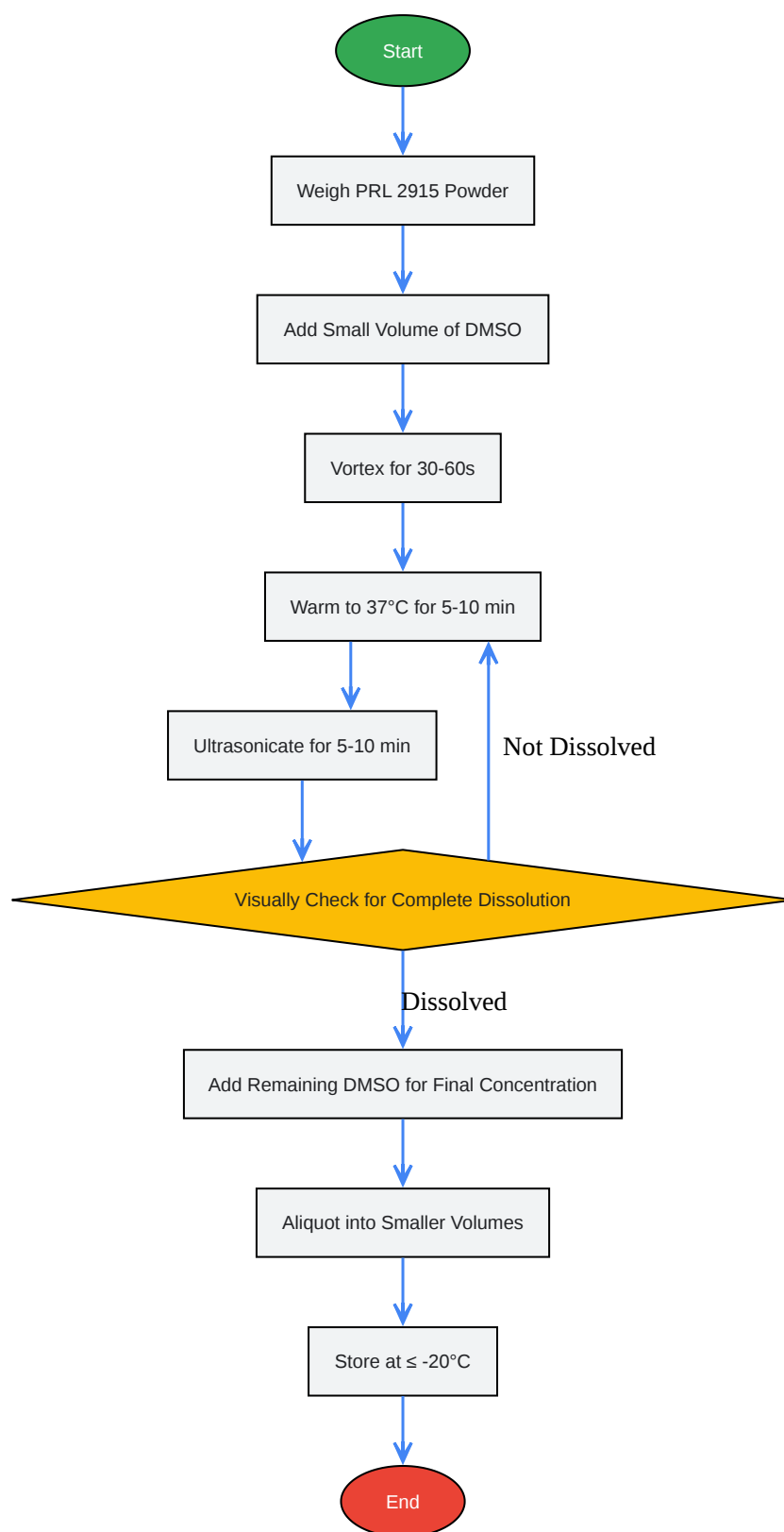
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the signaling pathway of the somatostatin receptor 2 (SSTR2), which is antagonized by **PRL 2915**, and the experimental workflow for dissolving the compound.



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Caption: SSTR2 signaling pathway antagonized by **PRL 2915**.



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Caption: Experimental workflow for dissolving **PRL 2915** in DMSO.

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References

- 1. medchemexpress.com [medchemexpress.com]
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